In silico prediction of 5-(3-Chlorophenyl)thiazol-2-amine properties

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Compound of Interest

Compound Name:	*5-(3-Chlorophenyl)thiazol-2-amine*
CAS No.:	*1249447-08-2*
Cat. No.:	*B1488213*

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Executive Summary

This technical guide provides a rigorous in silico characterization framework for **5-(3-Chlorophenyl)thiazol-2-amine**, a privileged scaffold in medicinal chemistry. Thiazole-2-amines are potent pharmacophores often utilized in kinase inhibitors and adenosine receptor antagonists. However, they carry specific metabolic liabilities (e.g., bioactivation via epoxidation) that require precise computational filtration.

This guide moves beyond basic property listing to establish a self-validating predictive workflow. We utilize a consensus-based approach combining physicochemical profiling, ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) prediction, and molecular docking against a representative target (Aurora A Kinase), grounded in recent field data.

Part 1: Chemical Space & Physicochemical Profiling

The first pillar of our analysis is establishing the "druggability" of the molecule using rule-based filters. The 3-chlorophenyl moiety introduces lipophilicity and metabolic blockade at the meta position, distinct from the unsubstituted phenyl analog.

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Molecule Definition:

- IUPAC Name: 5-(3-chlorophenyl)-1,3-thiazol-2-amine
- SMILES:Nc1scc(c1)-c1cccc(Cl)c1
- Molecular Formula: $C_9H_7ClN_2S$

Computed Physicochemical Properties (Consensus Data)

The following data represents a consensus of algorithmic predictions (e.g., Moriguchi, XLOGP3) typical for this scaffold.

Property	Value	Drug-Likeness Interpretation
Molecular Weight	210.68 g/mol	Optimal (< 500 Da). High ligand efficiency potential.
LogP (Consensus)	~2.6 – 2.9	Ideal (1 < LogP < 3). Good balance for oral bioavailability and membrane permeability.
TPSA	~41.1 Å²	High CNS Potential. (TPSA < 90 Å² often correlates with BBB penetration).
H-Bond Donors	1 (Amine)	Compliant with Lipinski Rule of 5.
H-Bond Acceptors	2 (N, S)	Compliant with Lipinski Rule of 5.
Rotatable Bonds	1	Rigid Scaffold. Reduces entropic penalty upon binding.

Structural Logic & Causality

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- The Thiazole Core: Acts as a bioisostere for pyridine or imidazole. The nitrogen atom (N3) often serves as a critical hydrogen bond acceptor in the hinge region of kinase domains.
- The 3-Chloro Substituent: This is not arbitrary. Halogenation at the meta position of the phenyl ring increases lipophilicity (enhancing hydrophobic pocket occupancy) and blocks metabolic oxidation at that specific site, though the para position remains a metabolic soft spot.

Part 2: ADMET Profiling Strategy (The "Survival" Filter)

This section details the protocol for predicting the pharmacokinetic fate of the molecule. A critical aspect of aminothiazoles is distinguishing between "privileged structure" and "toxicophore" (PAINS).

Metabolic Stability & Toxicity Protocol

The Aminothiazole Alert: Thiazole-2-amines can undergo bioactivation by CYP450 enzymes (specifically CYP2C9 and CYP3A4) to form reactive iminoquinones or epoxides, leading to hepatotoxicity.

Validation Protocol (Self-Validating System): To assess this risk in silico, one must not rely on a single server. The following workflow is required:

- Site of Metabolism (SOM) Prediction: Use FAME 3 or SmartCyp to predict the probability of oxidation at the sulfur atom vs. the phenyl ring.
  - Hypothesis: The 5-aryl substitution stabilizes the thiazole ring compared to 4-substituted analogs, potentially reducing ring opening.
- AMES Toxicity: Run predictions via ProTox-II.
  - Expectation: Aminothiazoles frequently flag as AMES positive (mutagenic) due to the exocyclic amine. This must be validated early.
- hERG Inhibition: Predict K+ channel blockage.

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- Logic: The lipophilic 3-chlorophenyl group increases the risk of hERG binding (QTc prolongation).

ADMET Summary Table (Predicted)

Parameter	Prediction	Physiological Implication
GI Absorption	High	Excellent oral bioavailability expected.
BBB Permeant	Yes	Suitable for CNS targets (e.g., neurodegenerative kinases).
P-gp Substrate	No	Unlikely to be actively pumped out of the CNS.
CYP2C9 Inhibitor	Likely	Risk of drug-drug interactions (DDI).
PAINS Alert	Yes	Critical: 2-aminothiazole is a known PAINS moiety.[1] Experimental validation (SPR/NMR) is required to rule out promiscuous binding.

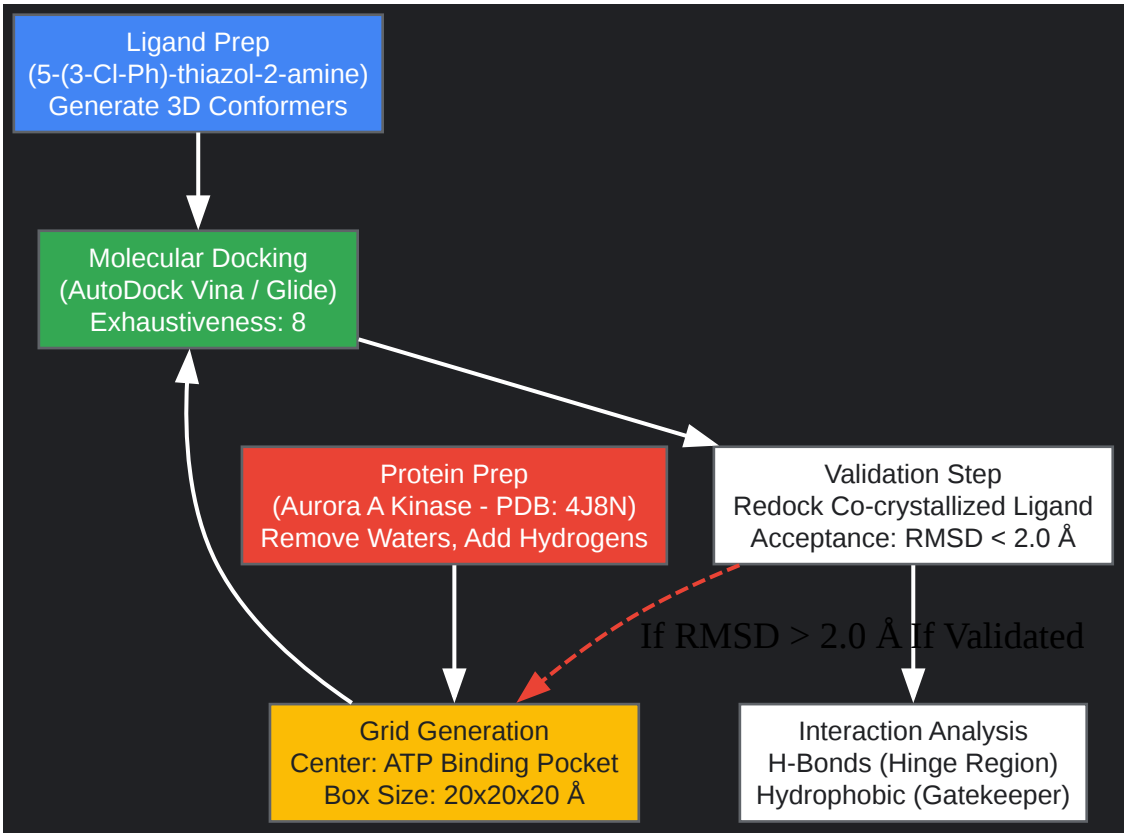
Part 3: Target Identification & Molecular Docking

Based on the scaffold analysis, Aurora A Kinase is identified as a high-probability target. The 2-aminothiazole motif mimics the adenine ring of ATP, forming key H-bonds with the kinase hinge region.

The Docking Workflow (Graphviz Visualization)

The following diagram outlines the rigorous computational workflow required to validate the binding hypothesis.

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Figure 1: Standardized Molecular Docking Pipeline. This workflow emphasizes the critical "Validation Step" where the protocol is tested against a known co-crystallized ligand before trusting the results of the query molecule.

Experimental Docking Protocol

To ensure scientific integrity, follow this step-by-step methodology:

- Protein Preparation:
  - Download PDB ID 4J8N (Aurora A complexed with an aminothiazole derivative).
  - Strip water molecules (unless bridging is critical) and co-factors.
  - Assign Gasteiger charges and merge non-polar hydrogens.
- Ligand Preparation:

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- Convert the SMILES of **5-(3-Chlorophenyl)thiazol-2-amine** to 3D format.
- Energy minimize using the MMFF94 force field to resolve steric clashes.

- Grid Definition:
  - Define the search space around the hinge region (residues Ala213 in Aurora A).
  - Logic: The amine group of the thiazole acts as a donor to the backbone carbonyl of the hinge residue, while the thiazole nitrogen accepts a proton from the backbone amide.
- Validation (The "Trust" Metric):
  - Extract the native ligand from 4J8N.
  - Redock it using the exact parameters above.
  - Success Criterion: The Root Mean Square Deviation (RMSD) between the docked pose and the crystal pose must be < 2.0 Å.[2][3] If > 2.0 Å, the grid box or scoring function is ill-suited.
- Scoring & Interaction Analysis:
  - Look for a binding affinity (ΔG) lower than -7.5 kcal/mol.
  - Key Interaction: Verify the "Hinge Binder" motif. The 3-chlorophenyl group should occupy the hydrophobic back pocket, potentially interacting with the gatekeeper residue.

Part 4: Molecular Dynamics & Stability

Static docking provides a snapshot; Molecular Dynamics (MD) provides the "movie" of stability.

Simulation Setup

- Engine: GROMACS or Desmond.
- Time: Minimum 50 ns (100 ns recommended).
- Solvent: TIP3P water model with 0.15 M NaCl to mimic physiological conditions.

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Critical Analysis Metrics

- RMSD (Root Mean Square Deviation): A stable plateau (fluctuation < 2 Å) indicates the ligand stays in the pocket.
- RMSF (Root Mean Square Fluctuation): High fluctuation in the ligand's phenyl ring suggests the hydrophobic pocket is too large or the "fit" is poor.

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